

Reactivity of the nitrile group in Ethyl 2-cyanopropanoate

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Compound of Interest

Compound Name: Ethyl 2-cyanopropanoate

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An In-Depth Technical Guide to the Reactivity of the Nitrile Group in **Ethyl 2-Cyanopropanoate**

Abstract

Ethyl 2-cyanopropanoate is a versatile organic compound featuring two key functional groups: an ester and a nitrile. The nitrile group, with its carbon-nitrogen triple bond, exhibits a significant electrophilic character at the carbon atom, making it a prime target for a variety of chemical transformations.^{[1][2][3]} This technical guide provides a comprehensive overview of the reactivity of this nitrile group, targeting researchers, scientists, and professionals in drug development. It details key reactions including hydrolysis, reduction, cycloaddition, and nucleophilic additions, presenting detailed experimental protocols, quantitative data, and mechanistic diagrams to facilitate a deeper understanding and practical application.

Introduction: Electronic Structure and Reactivity

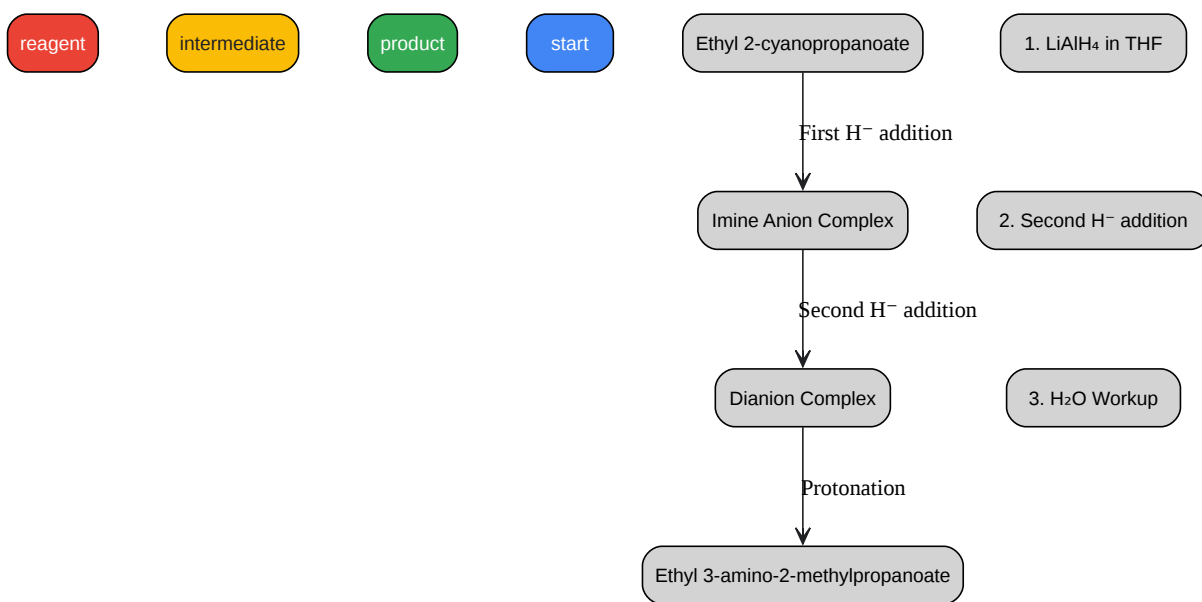
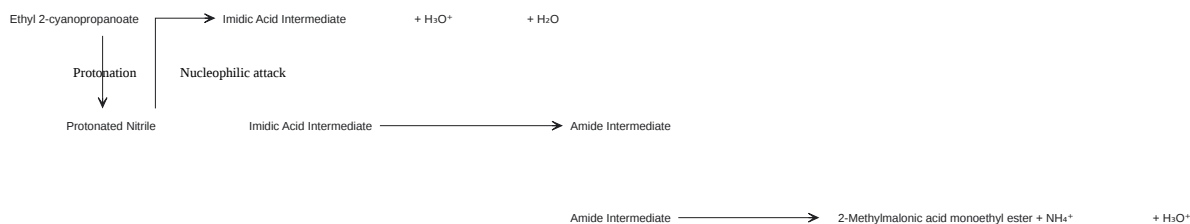
The nitrile functional group ($\text{—C}\equiv\text{N}$) is structurally linear and possesses a strong dipole moment due to the high electronegativity of nitrogen.^[1] This polarization results in a partial positive charge on the carbon atom, rendering it electrophilic and susceptible to attack by nucleophiles.^{[3][4]} Resonance structures can be drawn that place a formal positive charge on the carbon, further illustrating its electrophilic nature.^[3] In **Ethyl 2-cyanopropanoate**, the presence of the adjacent ester group can influence the reactivity, though the fundamental reaction pathways of the nitrile remain consistent with those of other alkyl nitriles.

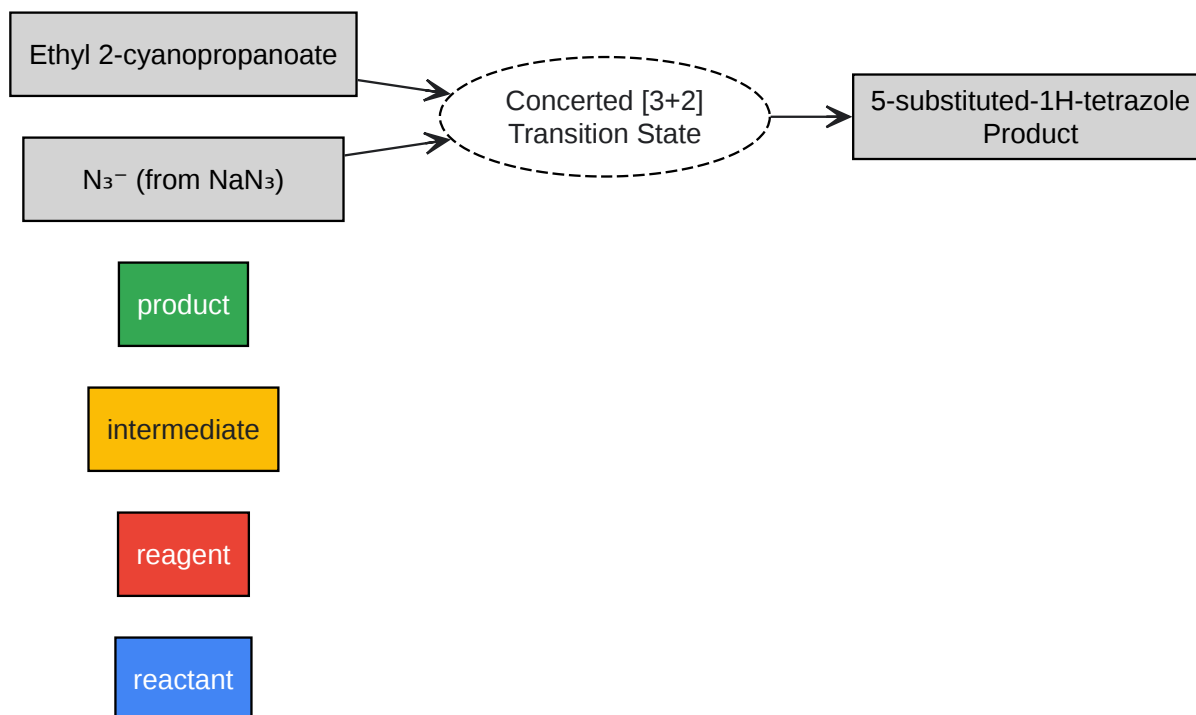
Hydrolysis to Carboxylic Acids

One of the most fundamental reactions of nitriles is their hydrolysis to carboxylic acids.^[5] This transformation can be catalyzed by either acid or base and proceeds through a carboxamide intermediate.^{[4][5]}

Acid-Catalyzed Hydrolysis

Under acidic conditions, the nitrile nitrogen is protonated, which significantly increases the electrophilicity of the carbon atom.^{[3][4][6]} This activation allows for the nucleophilic attack of a weak nucleophile like water. The resulting intermediate tautomerizes to an amide, which is then further hydrolyzed to the corresponding carboxylic acid and an ammonium salt.^[4]





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References

- 1. fiveable.me [fiveable.me]
- 2. chem.libretexts.org [chem.libretexts.org]
- 3. chem.libretexts.org [chem.libretexts.org]
- 4. Reactions of Nitriles - Chemistry Steps [chemistrysteps.com]
- 5. Nitrile - Wikipedia [en.wikipedia.org]
- 6. chem.libretexts.org [chem.libretexts.org]

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